

Personal protective equipment for handling 3-Pyridine toxoflavin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pyridine toxoflavin

Cat. No.: B15607515

[Get Quote](#)

Essential Safety and Handling Guide for 3-Pyridine Toxoflavin

Disclaimer: Specific safety data for **3-Pyridine toxoflavin** is limited. The following guidance is based on the hazardous properties of Pyridine, a structurally related compound. It is imperative to handle **3-Pyridine toxoflavin** with, at minimum, the same precautions as Pyridine. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and conduct a thorough risk assessment before handling this chemical.

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals working with **3-Pyridine toxoflavin**, focusing on operational and disposal plans.

Immediate Safety Considerations

3-Pyridine toxoflavin should be treated as a hazardous substance. Based on the available data for Pyridine, it is presumed to be harmful if swallowed, in contact with skin, or if inhaled, and may cause severe skin and eye irritation.^{[1][2][3]} The signal word "Warning" and GHS pictogram GHS07 (exclamation mark) are associated with **3-pyridine toxoflavin**, indicating potential hazards such as skin and eye irritation, and it is advised to avoid breathing in dust, fumes, gas, mist, vapors, or spray.^[4]

Quantitative Data Summary

The following table summarizes key quantitative data for Pyridine, which should be used as a conservative baseline for handling **3-Pyridine toxoflavin**.

Data Point	Value	Source(s)
Exposure Limits		
DOSH TWA	5 ppm	[5]
DOSH STEL	10 ppm	[5]
NIOSH TWA	5 ppm (15 mg/m ³)	[5]
ACGIH TLV	1 ppm (3.1 mg/m ³)	[5]
Toxicological Data (LD50/LC50)		
Oral (Rat)	891 mg/kg	[5]
Dermal (Rabbit)	1,121 mg/kg	[5]
Inhalation (Rat)	17.1 mg/L (4 hours)	[5]
Physical Properties		
Boiling Point	115 °C (239 °F)	[6]
Melting Point	-42 °C (-44 °F)	[6]
Density	0.978 g/cm ³ at 25 °C (77 °F)	[6]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

- Eye Protection: Chemical splash goggles are mandatory.[7]
- Hand Protection: Wear chemical-resistant gloves. Butyl rubber or PVA gloves are recommended for Pyridine; nitrile gloves may not be suitable.[5] Always check the manufacturer's glove compatibility chart.

- **Body Protection:** A fully-buttoned lab coat is required.[5] For significant spill potential, chemical-resistant coveralls should be considered.
- **Respiratory Protection:** All handling of **3-Pyridine toxoflavin** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[7][8] If a respirator is necessary, a NIOSH-approved respirator with an appropriate cartridge should be used, and personnel must be fit-tested and trained.[9]

Engineering Controls

- **Ventilation:** Always work in a well-ventilated area, preferably a certified laboratory chemical fume hood.[7][8]
- **Safety Equipment:** An emergency eyewash station and safety shower must be readily accessible, within a 10-second travel distance (approximately 50 feet).[5]

Storage and Handling

- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[2][7][8] Keep containers tightly closed to prevent the absorption of moisture and the escape of vapors.[1][7]
- **Handling:** Do not eat, drink, or smoke in areas where this chemical is handled.[1][2] Wash hands thoroughly after handling.[2] Use non-sparking tools and take precautionary measures against static discharge.[2][6]

Emergency Procedures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes.[5][7] Remove contaminated clothing while under an emergency shower.[5] Seek immediate medical attention.[5][7]
- **Eye Contact:** Immediately flush eyes with water at an emergency eyewash station for at least 15 minutes, holding eyelids open.[5][8] Seek immediate medical attention.[5][8]
- **Inhalation:** Move the person to fresh air immediately.[5][8] If breathing is difficult, administer oxygen. Seek immediate medical attention.[5]

- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water. Seek immediate medical attention.[2]
- Large Spills: In the event of a large spill outside a fume hood, evacuate the area immediately and secure it.[5] Contact your institution's EHS for emergency response.[5]

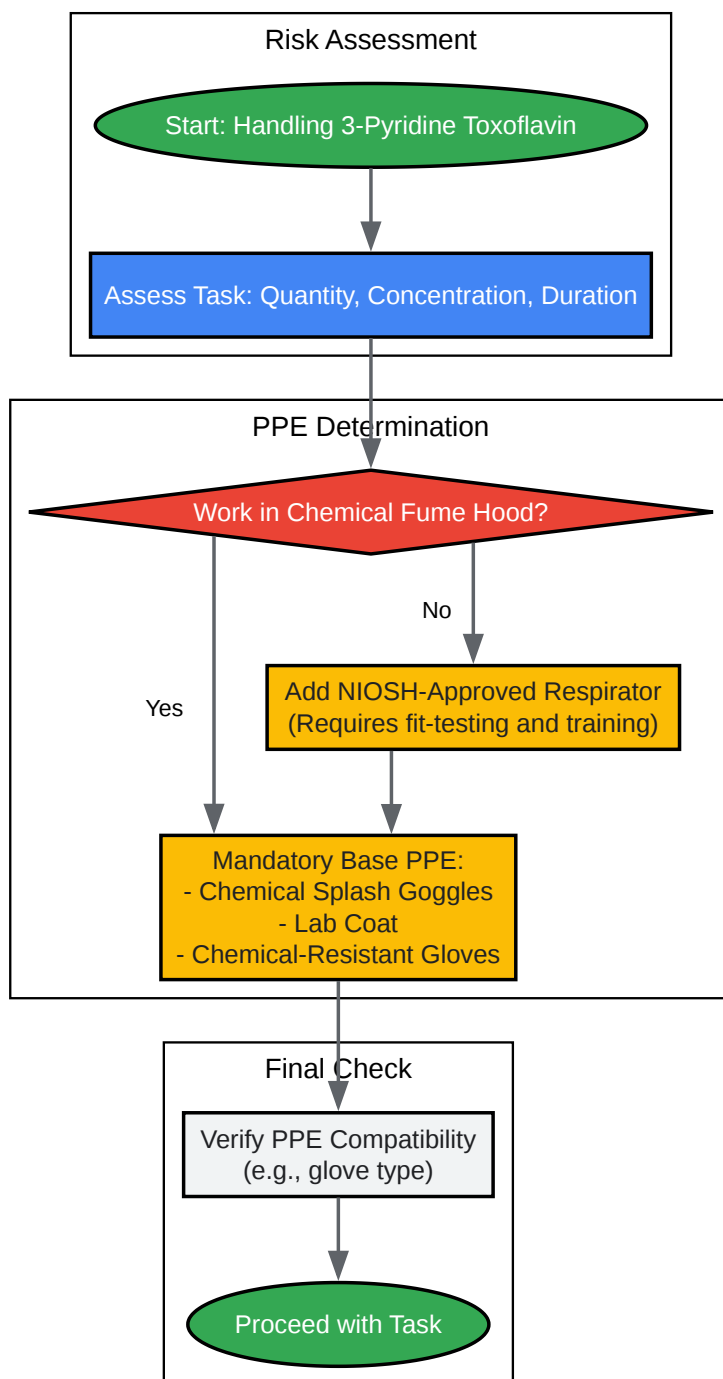
Disposal Plan

- Waste Collection: Collect waste **3-Pyridine toxoflavin** and any contaminated materials in a designated, compatible, and properly sealed hazardous waste container.[5][10]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" with the full chemical name.[10]
- Disposal Method: Disposal must be managed in accordance with all federal, state, and local regulations.[11] Incineration is a common disposal method for waste Pyridine.[11] Do not dispose of it down the drain.

Visualizations

Experimental and Logical Workflows

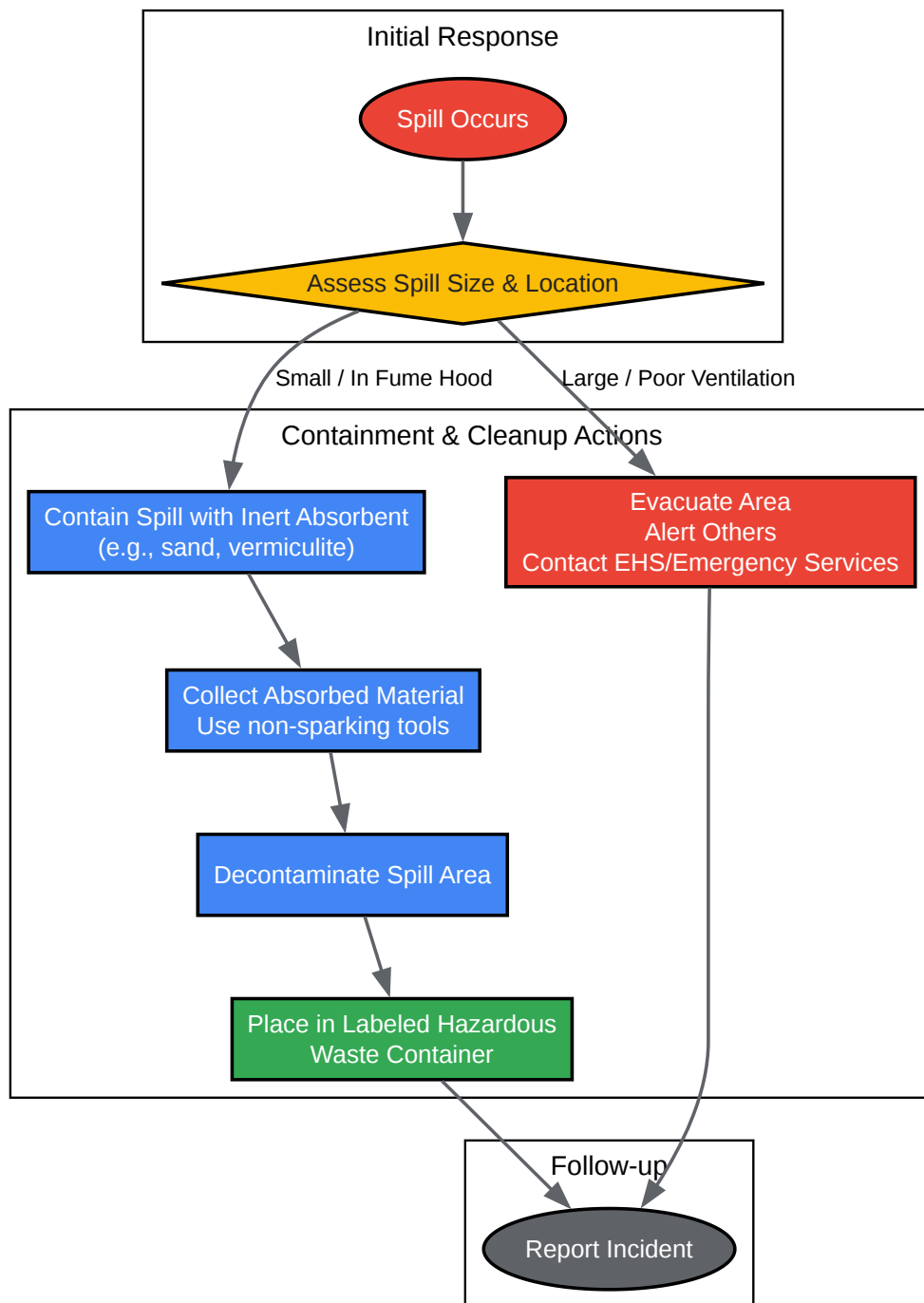
Diagram 1: PPE Selection Workflow for 3-Pyridine Toxoflavin Handling



[Click to download full resolution via product page](#)

Caption: Diagram 1: PPE Selection Workflow for **3-Pyridine Toxoflavin** Handling

Diagram 2: Spill Response Workflow for 3-Pyridine Toxoflavin



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kishida.co.jp [kishida.co.jp]
- 2. fishersci.com [fishersci.com]
- 3. carlroth.com [carlroth.com]
- 4. 3-pyridine toxoflavin 95% | CAS: 32502-20-8 | AChemBlock [achemblock.com]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 8. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 9. gerpac.eu [gerpac.eu]
- 10. benchchem.com [benchchem.com]
- 11. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Pyridine toxoflavin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607515#personal-protective-equipment-for-handling-3-pyridine-toxoflavin\]](https://www.benchchem.com/product/b15607515#personal-protective-equipment-for-handling-3-pyridine-toxoflavin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com